

A Comparative Analysis of Alamine 336 and Triisooctylamine for Solvent Extraction Applications

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Compound of Interest

Compound Name: *Triisooctylamine*

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This guide provides a detailed comparative study of Alamine 336 and **Triisooctylamine**, two prominent tertiary amine extractants utilized in solvent extraction processes across various industries, including hydrometallurgy and pharmaceutical development. This document outlines their chemical and physical properties, compares their performance in metal extraction based on available experimental data, details experimental protocols, and illustrates the underlying extraction mechanisms.

Chemical and Physical Properties

Alamine 336 and **Triisooctylamine** are both tertiary amines with long alkyl chains, which impart high solubility in organic solvents and insolubility in water. While they share a similar core functional group, their isomeric structures lead to differences in their physical and potentially their chemical properties. Alamine 336 is a mixture of tri-octyl/decyl amines, whereas **Triisooctylamine** consists of branched iso-octyl chains.

Property	Alamine 336	Triisooctylamine
Chemical Formula	C ₂₄ H ₅₁ N to C ₃₀ H ₆₃ N (mixture)	C ₂₄ H ₅₁ N
Molecular Weight	Mixture of C8-C10 chains	~353.67 g/mol
Appearance	Colorless to pale yellow liquid	Colorless to pale yellow liquid
CAS Number	1116-76-3 (Trioctylamine)	25549-16-0
Density	~0.82 g/cm ³	~0.816 g/mL at 25 °C
Boiling Point	High	High
Solubility in Water	Insoluble	Insoluble
Common Synonyms	Trioctyl/decylamine, TOA	N,N-Diisooctylisooctanamine, Adogen 381

Performance in Solvent Extraction: A Comparative Overview

Both Alamine 336 and **Triisooctylamine** are effective extractants for a variety of metals from acidic aqueous solutions. Their primary mechanism of extraction involves the formation of an amine salt in the organic phase, which then participates in an anion exchange reaction with the metal complex in the aqueous phase.

Due to the lack of direct comparative studies under identical conditions, this guide presents data from separate experiments to illustrate the performance of each extractant.

Table 2.1: Uranium (VI) Extraction with Alamine 336

Parameter	Condition	Extraction Efficiency (%)	Reference
H ₂ SO ₄ Concentration	0.15 mol L ⁻¹	~99.72	[1][2]
Alamine 336 Conc.	0.05 mol L ⁻¹ in kerosene	~99.72	[1][2]
Contact Time	10 minutes	Equilibrium reached	[2]
Temperature	25 °C	~99.72	[1][2]
O/A Phase Ratio	1:1	~99.72	[1][2]
Stripping Agent	0.5 mol L ⁻¹ (NH ₄) ₂ CO ₃	~99.87 (recovery)	[1]

Table 2.2: Iron (III) Extraction with Triisooctylamine

Parameter	Condition	Extraction Efficiency (%)	Reference
Acid Medium	Hydrochloric acid	Quantitative	[3]
TIOA Concentration	5.0 x 10 ⁻² M in benzene	Quantitative in HCl	[3]
Contact Time	5 minutes	-	[3]
Stripping Agent	1M H ₂ SO ₄	Effective	[3]

Note: Direct comparison of efficiency is challenging due to differing experimental conditions (metal ion, acid medium, concentrations, diluents, etc.). However, both extractants demonstrate high efficiency for their respective target metals under optimized conditions.

Experimental Protocols

General Solvent Extraction Procedure for Uranium (VI) with Alamine 336

This protocol is based on the study of uranium extraction from acidic sulfate solutions.[1][2][4]

- Preparation of Organic Phase: Prepare a 0.05 mol L^{-1} solution of Alamine 336 in kerosene.
- Preparation of Aqueous Phase: Prepare an acidic sulfate solution containing uranium (VI) with a sulfuric acid concentration of 0.15 mol L^{-1} .
- Extraction: Mix equal volumes (e.g., 20 mL) of the organic and aqueous phases in a separatory funnel. Shake vigorously for 10 minutes to ensure equilibrium is reached.
- Phase Separation: Allow the phases to separate.
- Analysis: Analyze the uranium concentration in the aqueous phase before and after extraction using a suitable analytical method (e.g., spectrophotometry) to determine the extraction efficiency.
- Stripping: To recover the extracted uranium, mix the loaded organic phase with a 0.5 mol L^{-1} solution of ammonium carbonate. Shake for a sufficient time, allow phases to separate, and analyze the uranium concentration in the stripping solution.

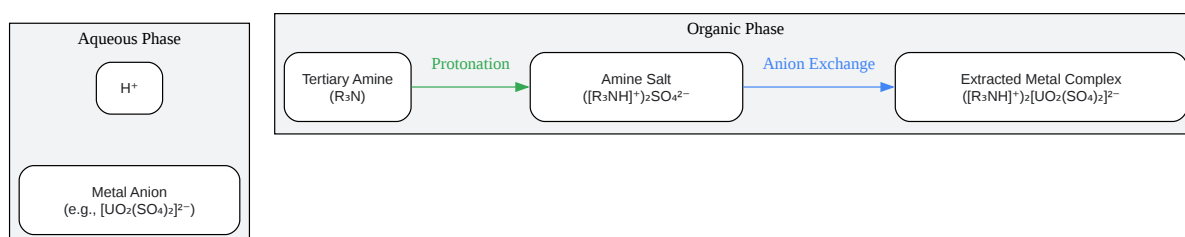
General Solvent Extraction Procedure for Iron (III) with Triisooctylamine

This protocol is based on the study of iron extraction from mineral acid solutions.[3]

- Preparation of Organic Phase: Prepare a $5.0 \times 10^{-2} \text{ M}$ solution of **Triisooctylamine** in benzene.
- Preparation of Aqueous Phase: Prepare a solution of Iron (III) in a mineral acid (e.g., hydrochloric acid).
- Extraction: Take 10 mL of the aqueous solution and mix it with 10 mL of the organic phase in a separatory funnel. Shake vigorously for 5 minutes.
- Phase Separation: Allow the two phases to settle and separate.
- Stripping and Analysis: Strip the iron from the organic phase using 10 mL of $1\text{M H}_2\text{SO}_4$. Determine the iron concentration in the stripping solution spectrophotometrically at 480 nm after forming a colored complex with thiocyanate.

Mechanism of Extraction and Experimental Workflow

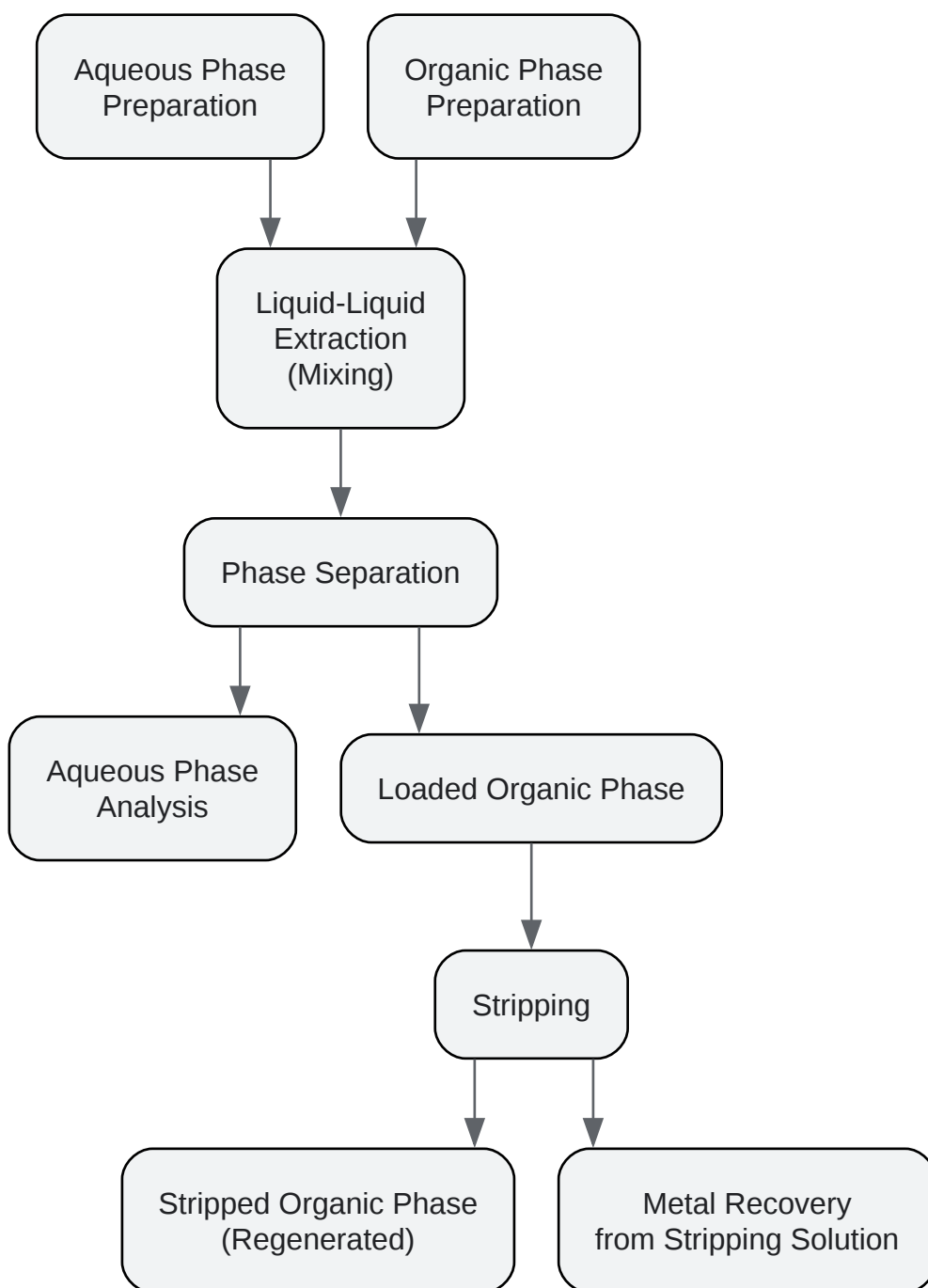
The extraction of metal anions by tertiary amines like Alamine 336 and **Triisooctylamine** typically follows an anion exchange mechanism. The process can be visualized in the following steps:



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Caption: General mechanism of metal extraction by a tertiary amine.

The experimental workflow for a typical solvent extraction study involves several key stages, from preparation to analysis.



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References

- 1. The solvent extraction and stripping process using Alamine 336 with a case study of uranium - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. The solvent extraction and stripping process using Alamine 336 with a case study of uranium - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Studies on the Solvent Extraction of Iron (III) with Tri-iso-octylamine from Aqueous Mineral Acid Solutions : Oriental Journal of Chemistry [orientjchem.org]
- 4. researchgate.net [researchgate.net]
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